

Salclobuzate sodium mechanism of action

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Compound Focus: Salclobuzate sodium

CAS No.: 387825-07-2

Cat. No.: S8757776

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Substance Profile: Salclobuzate Sodium

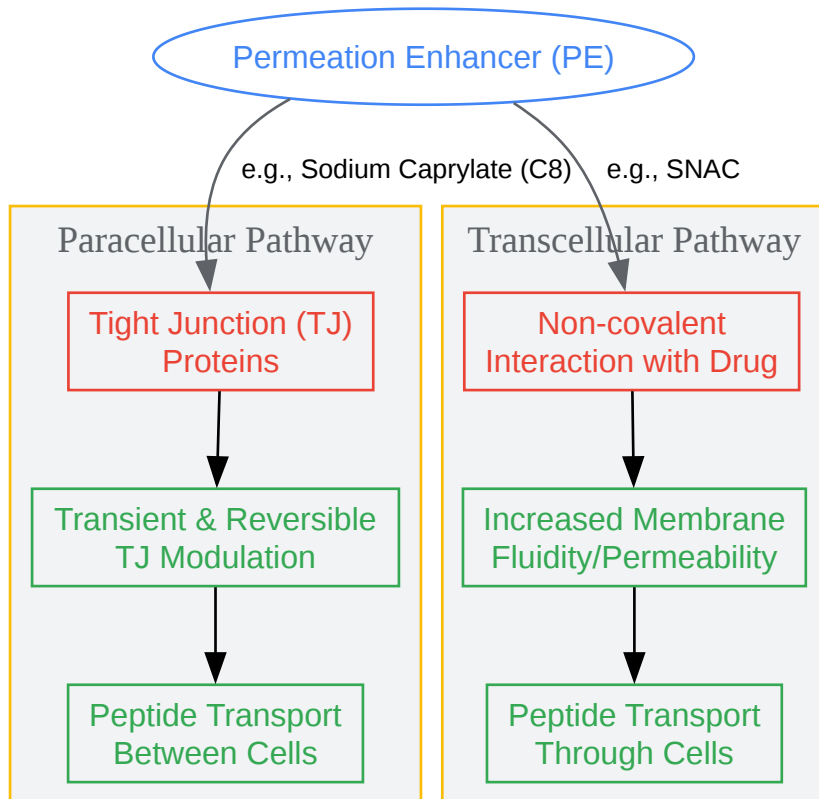
The table below summarizes the core identifying information for **Salclobuzate Sodium** from the KEGG DRUG database [1].

Property	Description
USAN Name	Salclobuzate sodium
Chemical Formula	$C_{11}H_{11}ClNO_4 \cdot Na$
Molecular Weight	279.65 g/mol
CAS Registry Number	387825-07-2
Efficacy/Function	Oral absorption promoter

Mechanisms of Related Absorption Enhancers

While the specific mechanism of **Salclobuzate Sodium** is not detailed, it belongs to a class of agents known as **gastrointestinal permeation enhancers (PEs)**. Research into approved oral peptide drugs reveals the mechanisms of other PEs, which can provide a conceptual framework [2].

The following diagram illustrates the general pathways by which different permeation enhancers are believed to operate, based on studies of similar compounds:



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The two primary mechanisms for oral absorption enhancement are [2]:

- **Paracellular Transport:** Enhancers like **Sodium Caprylate (C8)**, used in Mycapssa, are believed to work by temporarily and reversibly modulating the proteins (such as ZO-1 and Claudin) that form tight junctions between intestinal epithelial cells. This creates openings for peptides to pass *between* cells.
- **Transcellular Transport:** Enhancers like **SNAC**, used in Rybelsus, are thought to interact non-covalently with the drug molecule, increasing its hydrophobicity and potentially altering membrane fluidity, thereby facilitating the drug's passage *through* the cells.

Recommended Research Pathways

Given the limited specific data on **Salclobuzate Sodium**, progressing your research would require investigating these areas:

- **Patent Literature:** Search for the original patent filings for **Salclobuzate Sodium** (USAN name suggests it was developed in the US). Patents often contain the most detailed early-stage experimental data on a compound's function.
- **Comparative Studies:** Design experiments to compare the efficacy and mechanism of **Salclobuzate Sodium** against well-characterized PEs like SNAC and Sodium Caprylate. The experimental protocols from studies on these agents can serve as a template [2].
- **In-Vitro Models:** Employ established models like Caco-2 cell monolayers to assess the compound's impact on transepithelial electrical resistance (TEER) and apparent permeability (P_{app}), which can help classify it as a paracellular or transcellular enhancer.

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References

1. KEGG DRUG: Salclobuzate sodium [kegg.jp]
2. Gastrointestinal Permeation Enhancers for the ... [mdpi.com]

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